

BMS-795311 Proper Disposal Procedures: A Technical Guide

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Compound of Interest

Compound Name: BMS-795311

Cat. No.: B1149920

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Executive Summary & Chemical Profile

BMS-795311 is a potent, orally bioavailable Cholesteryl Ester Transfer Protein (CETP) inhibitor. [1][2][3][4][5] Unlike standard reagents, this compound is a heavily halogenated organic molecule (Formula: $C_{33}H_{23}F_{10}NO_3$) containing ten fluorine atoms per molecule.[5]

Why This Matters for Disposal:

- High Potency (IC50 ~4 nM): Trace amounts are biologically active.[5] Disposal must guarantee zero environmental release to prevent bioaccumulation or aquatic toxicity.
- Halogen Content: The high fluorine load dictates that this compound—and stock solutions containing it—must be flagged for High-Temperature Incineration.[5] It cannot be treated via standard biological waste streams or low-temperature oxidation.[5]

Safety Assessment & Pre-Disposal Protocols

Before initiating disposal, the researcher must establish a "Chain of Custody" for the waste.[5] This prevents the common error of orphan waste (unlabeled vials) found during lab audits.

Personal Protective Equipment (PPE) Matrix:

- Respiratory: N95 minimum; P100/HEPA filtered respirator recommended if handling open powder outside a fume hood.[5]
- Dermal: Double-gloving (Nitrile) is required.[5] **BMS-795311** is lipophilic; single layers may allow permeation over extended contact.[5]
- Ocular: Chemical splash goggles.[5]

Step-by-Step Disposal Workflows

A. Solid Waste (Pure Compound, Weighing Boats, Contaminated PPE)

Rationale:[5] Solid waste of potent inhibitors is the most common source of fugitive dust emissions in waste storage areas.

- Primary Containment: Place the vial, weighing boat, or contaminated gloves into a clear polyethylene bag (4 mil thickness).[5]
- Solvent Dampening (The "Wet Method"): If the waste includes loose powder, lightly mist the inside of the bag with water or methanol before sealing.[5] Causality: This suppresses dust aerosolization when the bag is compressed later.[5]
- Secondary Containment: Seal the primary bag and place it into a Rigid Hazardous Waste Container (typically a black or white bucket, distinct from Biohazard Red Bins).
- Labeling: Affix a hazardous waste label.
 - Constituent: "**BMS-795311** Solid Debris"
 - Hazard Checkbox: Toxic, Irritant.[5]

B. Liquid Waste (Stock Solutions, Mother Liquors)

Rationale:[5] **BMS-795311** is often dissolved in DMSO or Methanol.[5] The presence of 10 fluorine atoms technically classifies the solute as halogenated, but the waste stream is determined by the solvent volume.

Solvent Used	Waste Stream Assignment	Technical Note
DMSO / Ethanol / Methanol	Non-Halogenated Organic Waste	Critical: You must annotate the tag: "Contains Trace Fluorinated Organics." ^[5]
Dichloromethane / Chloroform	Halogenated Organic Waste	The solvent and solute are compatible in this stream. ^[5]
Aqueous Buffers (>5% Organic)	Aqueous Chemical Waste	Do not pour down the sink. ^[5] High potency prohibits sewer disposal. ^[5]

C. Empty Containers (The "RCRA Empty" Standard)

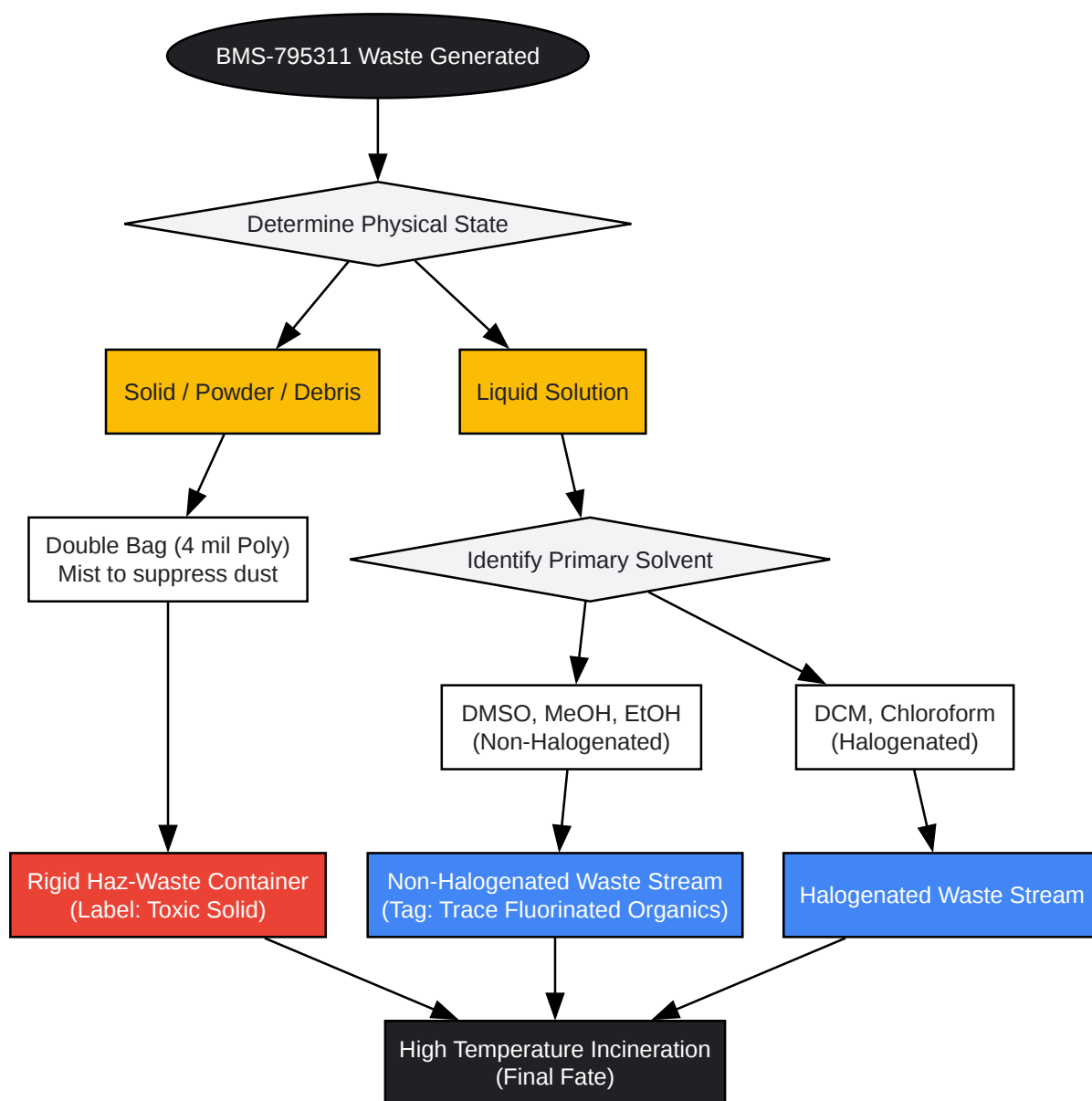
Under EPA RCRA guidelines, a container is "empty" only if:

- All wastes have been removed using standard practices (pouring, pumping).^[5]
- No more than 3% by weight of the total capacity remains.^[5]
- Triple Rinse Protocol:
 - Rinse the vial 3x with a compatible solvent (e.g., Methanol).^[5]
 - Crucial Step: The rinsate (the wash liquid) must be disposed of as Hazardous Liquid Waste (see Section B).^[5] It cannot go down the drain.
 - Deface the label on the vial and discard the glass in the "Broken Glass/Sharps" bin.

Visualized Workflows (DOT Diagrams)

Diagram 1: Waste Stream Decision Matrix

This logic gate ensures the compound is routed to the correct incineration path based on its physical state and solvent carrier.^[5]



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Caption: Decision logic for segregating **BMS-795311** waste to ensure regulatory compliance and proper incineration.

Diagram 2: Spill Response Protocol (Self-Validating System)

A closed-loop system to manage accidental release.[5]



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Caption: Closed-loop spill response ensuring no residue remains before protocol termination.

Regulatory & Compliance Context

RCRA Classification (USA): While **BMS-795311** is not explicitly "P-listed" (acutely hazardous) or "U-listed" by specific name in 40 CFR 261.33, it must be treated as a Characteristic Waste due to its toxicity profile and halogenated structure.[5]

- Generator Status: Labs are responsible for "Cradle-to-Grave" tracking.[5]
- Sewer Ban: Under no circumstances shall this compound be disposed of via sanitary sewer systems (Clean Water Act compliance).

Global Harmonization System (GHS) Considerations:

- H413: May cause long-lasting harmful effects to aquatic life.[5][6]
- Precautionary Principle: Treat as a suspected reproductive toxin due to its mechanism of action (Nuclear Receptor modulation).[5]

References

- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste.[5] [\[Link\]](#)[5]
- National Research Council (US) Committee on Prudent Practices in the Laboratory.Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.[5] Washington (DC): National Academies Press (US); 2011. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA).Hazardous Waste Operations and Emergency Response (HAZWOPER).[5] [\[Link\]](#)[5]

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